

# Silver Citrate: A Comprehensive Technical Review of its Crystal Structure and Morphology

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## Compound of Interest

Compound Name: *Silver citrate*

Cat. No.: *B086174*

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This technical guide provides an in-depth analysis of the crystal structure and morphology of **silver citrate**, a compound of significant interest in the pharmaceutical and materials science fields due to its antimicrobial properties. This document summarizes key crystallographic data, details experimental protocols for its synthesis and characterization, and explores the relationship between synthesis conditions and the resulting crystal morphology.

## Physicochemical Properties

**Silver citrate**, with the chemical formula  $\text{Ag}_3\text{C}_6\text{H}_5\text{O}_7$ , is a white, crystalline powder.<sup>[1][2]</sup> It exhibits low solubility in water but is soluble in nitric acid and ammonia.<sup>[1][2]</sup> Key physicochemical properties are summarized in Table 1.

Property	Value	Reference
Molecular Formula	$\text{Ag}_3\text{C}_6\text{H}_5\text{O}_7$	[1]
Molecular Weight	512.70 g/mol	[1]
Appearance	White crystalline powder	[1]
Solubility in Water	1 part in 3500 parts water	[2]

## Crystal Structure

The crystal structure of trisilver(I) citrate has been determined by single-crystal X-ray diffraction.[3][4][5] It crystallizes in the orthorhombic system with the space group Pbca.[3][4][5] The structure consists of a three-dimensional polymeric network where citrate anions are linked by silver(I) cations.[3][4][5] Each silver ion is coordinated by oxygen atoms from the carboxylate and hydroxyl groups of the citrate ligands, forming irregular  $[\text{AgO}_4]$  polyhedra.[3][4][5] An intramolecular hydrogen bond is present between the hydroxyl group and a terminal carboxylate group of the citrate molecule.[3][4][5]

The detailed crystallographic data for trisilver(I) citrate are presented in Table 2.

Parameter	Value	Reference
Crystal System	Orthorhombic	[3][4][5]
Space Group	Pbca	[3][4][5]
Unit Cell Dimensions	$a = 6.6181(7) \text{ \AA}$	[3]
	$b = 11.8477(11) \text{ \AA}$	[3]
	$c = 22.386(2) \text{ \AA}$	[3]
Unit Cell Volume	$1755.3(3) \text{ \AA}^3$	[3]
Z (Formula units per unit cell)	8	[3]

Selected interatomic distances (bond lengths) are provided in Table 3, illustrating the coordination environment of the silver ions.

Bond	Length (Å)	Reference
Ag1–O6	2.275(3)	[4]
Ag1–O3	2.416(3)	[4]
Ag2–O2	2.300(3)	[4]
Ag3–O4	2.197(3)	[4]

The fractional atomic coordinates for trisilver(I) citrate are detailed in Table 4.

Atom	x	y	z
Ag1	0.10659(6)	0.25916(4)	0.43156(2)
Ag2	0.27992(6)	0.15476(4)	0.29642(2)
Ag3	0.42015(6)	0.32800(4)	0.21625(2)
O1	0.4903(5)	0.0883(3)	0.4385(1)
O2	0.2088(5)	0.0465(3)	0.4216(1)
O3	0.2709(5)	0.3138(3)	0.3444(1)
O4	0.5833(5)	0.3807(3)	0.2741(1)
O5	0.2155(5)	0.4852(3)	0.3343(1)
O6	0.0635(5)	0.4001(3)	0.4635(1)
O7	-0.0118(5)	0.5750(3)	0.4371(2)
C1	0.3201(7)	0.0938(4)	0.4485(2)
C2	0.2982(7)	0.1983(4)	0.4849(2)
C3	0.2520(7)	0.2941(4)	0.4461(2)
C4	0.2568(7)	0.3888(4)	0.3188(2)
C5	0.2185(7)	0.4913(4)	0.3688(2)
C6	0.0349(7)	0.4939(4)	0.4488(2)

Reference for all data

in Table 4:[3]

## Morphology

The morphology of **silver citrate** crystals is highly dependent on the synthesis conditions. Generally, **silver citrate** precipitates consist of individual particles with sizes ranging from 0.2 to 0.5  $\mu\text{m}$ . The synthesis of **silver citrate** via different routes, such as using sodium citrate, sodium hydroxide, or ammonium hydroxide as precipitants, can lead to variations in particle size and aggregation.[6]

The controlled synthesis of **silver citrate** at the nanoscale has also been explored, yielding morphologies such as nanorods and spherical nanoparticles. The choice of capping agents and the precise control of reaction parameters like pH, temperature, and reactant concentrations are crucial in directing the morphology of the resulting **silver citrate** nanocrystals.<sup>[7][8]</sup> For instance, adjusting the pH during the synthesis of silver-citrate-based nanoparticles has been shown to influence their size and crystallinity.

## Experimental Protocols

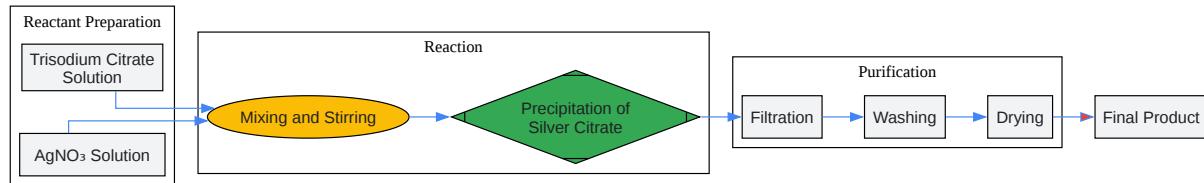
Detailed methodologies for the synthesis and characterization of **silver citrate** are crucial for reproducible research. Below are representative experimental protocols derived from the literature.

### Synthesis of Silver Citrate Crystals

A common method for the synthesis of **silver citrate** crystals involves the reaction of silver nitrate with a citrate source.<sup>[6][9]</sup>

#### Protocol 1: Synthesis via Sodium Citrate<sup>[6]</sup>

- Prepare a solution of silver nitrate ( $\text{AgNO}_3$ ) in deionized water.
- Prepare a separate solution of trisodium citrate ( $\text{Na}_3\text{C}_6\text{H}_5\text{O}_7$ ) in deionized water.
- Slowly add the silver nitrate solution to the trisodium citrate solution under constant stirring.
- A white precipitate of **silver citrate** will form immediately.
- Continue stirring for a specified period to ensure complete reaction.
- Isolate the precipitate by filtration.
- Wash the precipitate with deionized water to remove any unreacted ions.
- Dry the resulting **silver citrate** powder in an oven at a controlled temperature.



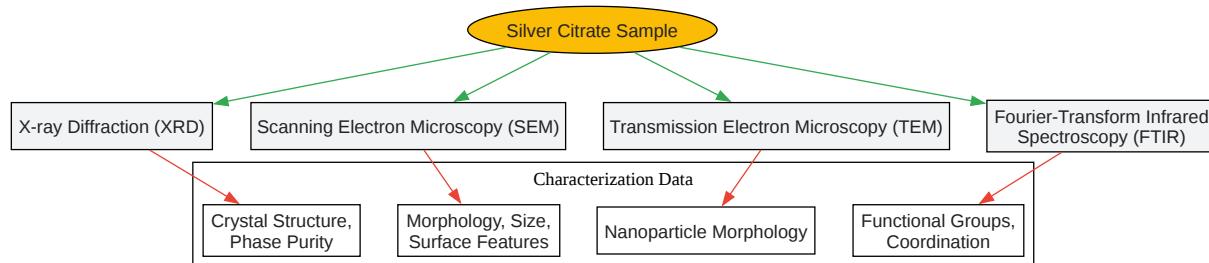
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Synthesis workflow for **silver citrate**.

## Characterization Techniques

The structural and morphological characterization of **silver citrate** is typically performed using the following techniques:

- X-ray Diffraction (XRD): Used to determine the crystal structure, phase purity, and crystallite size of the **silver citrate** powder.[10][11][12]
- Scanning Electron Microscopy (SEM): Employed to visualize the morphology, size, and surface features of the **silver citrate** crystals.
- Transmission Electron Microscopy (TEM): Provides high-resolution imaging of the morphology and size of **silver citrate** nanoparticles.
- Fourier-Transform Infrared Spectroscopy (FTIR): Used to identify the functional groups present in the **silver citrate** molecule and confirm the coordination of the citrate ligand to the silver ions.

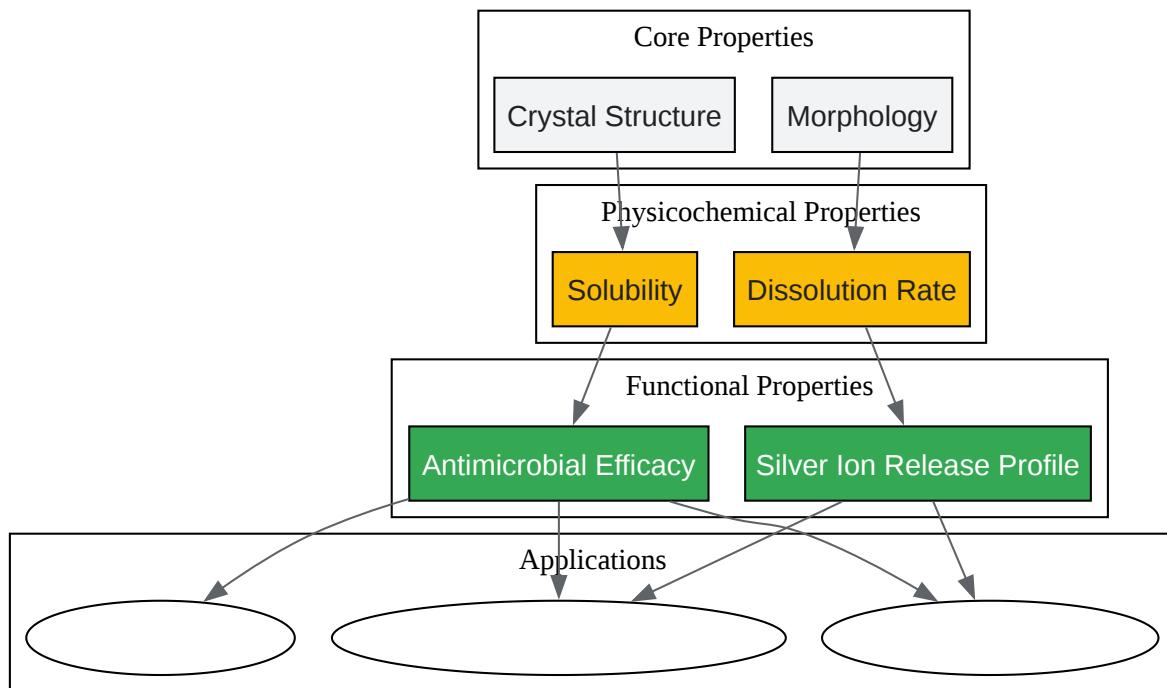


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Characterization workflow for **silver citrate**.

## Structure-Property Relationship and Applications

The specific crystal structure and morphology of **silver citrate** directly influence its physicochemical properties, particularly its solubility and dissolution rate. This, in turn, affects its efficacy as an antimicrobial agent in various applications, including wound dressings, medical device coatings, and as a preservative in pharmaceutical and cosmetic formulations. The ability to control the morphology at the nanoscale opens up possibilities for developing advanced drug delivery systems with tailored release profiles of silver ions.



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Relationship between structure, properties, and applications.

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